4-tert-Butylcyclohexanecarbaldehyde CAS number and molecular weight

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Compound of Interest

Compound Name:	*4-tert-Butylcyclohexanecarbaldehyde*
CAS No.:	*20691-52-5*
Cat. No.:	*B025711*

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Conformational Control and Synthetic Methodologies of **4-tert-Butylcyclohexanecarbaldehyde**

Molecular Architecture & Conformational Locking

The molecule **4-tert-butylcyclohexanecarbaldehyde** is a versatile cycloaliphatic aldehyde utilized extensively in fragrance chemistry and as a rigid intermediate in pharmaceutical drug development[1]. The defining structural feature of this compound is the bulky tert-butyl group located at the C4 position of the cyclohexane ring.

In a standard cyclohexane system, substituents can rapidly interconvert between axial and equatorial positions. However, a tert-butyl group exerts severe 1,3-diaxial steric strain if forced into an axial position. Consequently, it acts as a "conformational lock," anchoring the ring into a single chair conformation where the tert-butyl group is strictly equatorial. This rigid geometry dictates the stereochemical outcome of synthetic reactions at the C1 aldehyde position, allowing chemists to isolate distinct cis and trans isomers that exhibit notably different physical and olfactory properties.

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Physicochemical Data & Identification

Accurate identification and physicochemical profiling are critical for downstream formulation and synthesis. The following table consolidates the core metrics for this compound:

Property	Value	Source
IUPAC Name	4-tert-butylcyclohexane-1-carbaldehyde	PubChem[1]
CAS Registry Number	20691-52-5	PubChem[1]
Molecular Weight	168.28 g/mol	PubChem[1]
Molecular Formula	C11H20O	PubChem[1]
LogP (XLogP3-AA)	3.20	PubChem[1]
Odor Profile	Floral, Woody, Alliaceous	The Good Scents Co.[2]

Strategic Synthetic Pathways

The synthesis of **4-tert-butylcyclohexanecarbaldehyde** generally proceeds via two primary strategic routes: the homologation of 4-tert-butylcyclohexanone (via Wittig or Darzens reactions) or the direct oxidation of 4-tert-butylcyclohexylmethanol[3]. In laboratory settings, the oxidation route using Pyridinium Chlorochromate (PCC) is highly favored due to its predictable yield (~87%) and mild conditions that prevent over-oxidation to the carboxylic acid[3].

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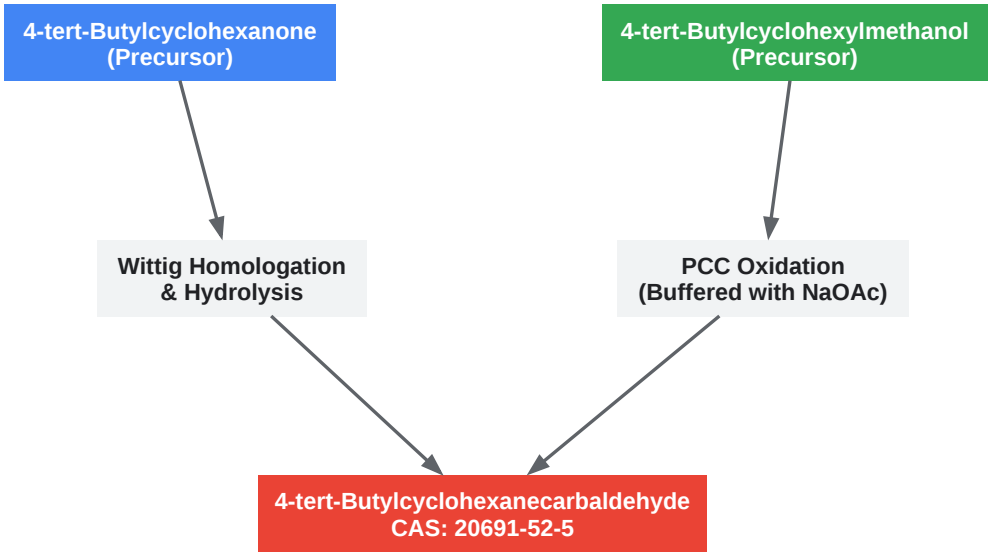

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Figure 1: Primary synthetic pathways for **4-tert-Butylcyclohexanecarbaldehyde**.

Self-Validating Experimental Protocol: Buffered PCC Oxidation

To ensure scientific integrity and reproducibility, the following protocol details the causality behind each experimental choice during the PCC oxidation of 4-tert-butylcyclohexylmethanol. This workflow is designed as a self-validating system, incorporating In-Process Controls (IPC) and Quality Control (QC) validation.

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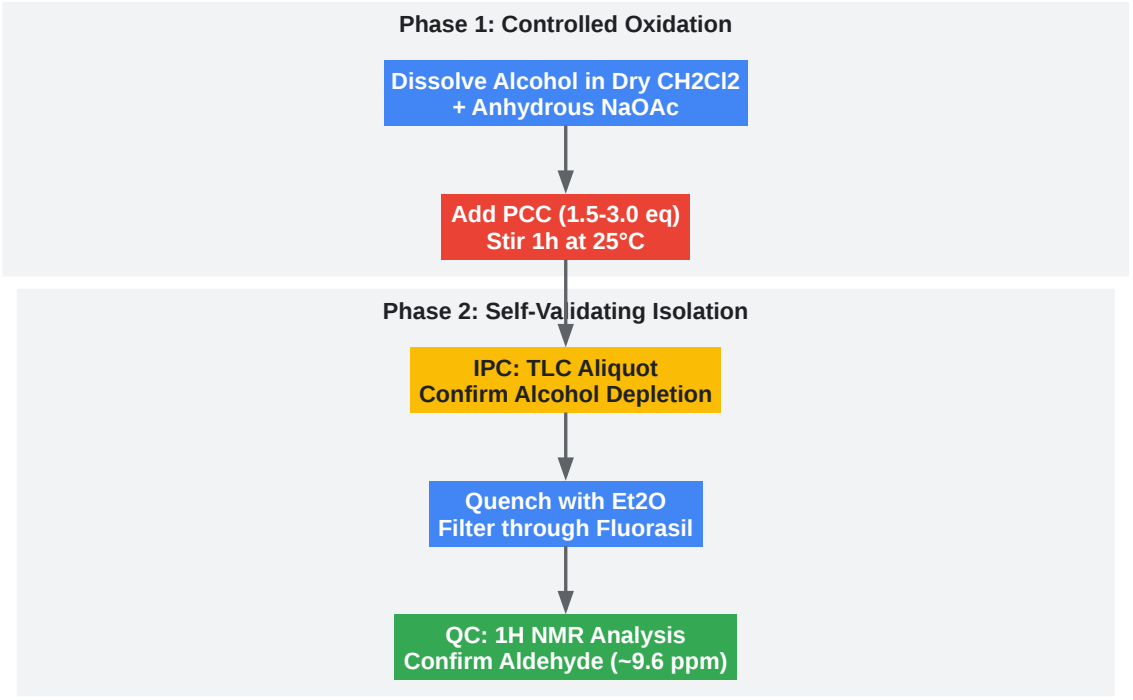

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Figure 2: Self-validating experimental workflow for buffered PCC oxidation.

Step-by-Step Methodology & Causality

- Substrate Preparation: Dissolve 4-(1,1-dimethylethyl)cyclohexanemethanol (1.0 eq) in CH2Cl2 that has been freshly distilled from CaH2[3].
  - Causality: CaH2 distillation strictly removes trace water. Water must be excluded to prevent the formation of aldehyde hydrates, which resist isolation and complicate purification.

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- Buffer Addition: Add anhydrous Sodium Acetate (NaOAc) (approx. 8.0 eq) to the solution and stir for 5 minutes under argon[3].
    - Causality: PCC generates acidic chromium byproducts. The alpha-proton of the newly formed aldehyde is relatively acidic; without a buffer, the acidic environment promotes enolization, leading to stereochemical scrambling (epimerization of cis/trans isomers) or aldol condensation side-reactions.
- Oxidation: Add Pyridinium chlorochromate (PCC) (3.0 eq) and stir for 1 hour at room temperature[3].
    - Causality: PCC selectively oxidizes primary alcohols to aldehydes without over-oxidizing to carboxylic acids (unlike the Jones reagent), making it ideal for this sensitive substrate.
- In-Process Control (IPC): Pull a micro-aliquot for Thin Layer Chromatography (TLC).
    - Causality: Validates the complete consumption of the starting alcohol before quenching, preventing difficult downstream chromatographic separations.
- Quench and Filtration: Quench the reaction by adding a large volume of ethyl ether (Et2O). Filter the crude mixture through a Fluorasil column[3].
    - Causality: Ether causes the reduced chromium species to precipitate as a dense, manageable solid rather than a colloidal suspension. Fluorasil (a mildly basic magnesium silicate) is chosen over silica gel to trap the toxic chromium salts without inducing acid-catalyzed degradation of the target aldehyde.
- QC Validation: Evaporate the solvent and analyze the crude mixture via 1H NMR.
    - Causality: The presence of a sharp singlet/multiplet near ~9.6 ppm confirms the successful formation of the aldehyde proton, validating the entire synthetic loop.

Industrial & Olfactory Applications

Beyond its use as a synthetic intermediate, **4-tert-butylcyclohexanecarbaldehyde** is heavily utilized in the fragrance industry. It is officially listed in the European Commission's CosIng inventory as a perfuming agent[4]. Its odor profile is characterized by distinct floral and woody

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notes, with a slight alliaceous undertone[2]. Because of its high LogP (3.20) and lack of hydrogen bond donors, it exhibits excellent lipophilicity, allowing it to anchor effectively into lipid-based cosmetic formulations and prolong scent longevity.

References

1.[4] Title: COSING - Ingredients-Fragrance Inventory Source: European Commission / norman-network.com URL: [Link] 2.[1] Title: Cyclohexanecarboxaldehyde, 4-(1,1-dimethylethyl)- | C11H20O | CID 88655 Source: PubChem (nih.gov) URL: [Link] 3.[2] Title: 4-tert-butyl cyclohexane carboxaldehyde, 20691-52-5 Source: The Good Scents Company URL: [Link] 4.[3] Title: Synthesis of 4-(1,1-dimethylethyl)cyclohexanecarboxaldehyde (Based on US Patent 5,128,448) Source: PrepChem URL: [Link]

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